

A Technical Guide to Lead(II) Methacrylate

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Compound of Interest

Compound Name: *Lead(II) methacrylate*

Cat. No.: *B086146*

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This document provides an in-depth overview of **Lead(II) Methacrylate**, tailored for researchers, scientists, and professionals in drug development. It covers the compound's chemical and physical properties, a generalized synthesis protocol, safety information, and its limited applications, with a focus on its toxicological profile and interactions with biological systems.

Chemical and Physical Properties

Lead(II) methacrylate is an organometallic compound that exists as an off-white powder.^[1] It is classified as a dangerous good for transportation.^{[2][3]} Key quantitative data are summarized below for clarity and comparison.

Table 1: Chemical Identifiers for **Lead(II) Methacrylate**

Identifier	Value	Source
Primary CAS Number	1068-61-7	[2]
EC Number	213-949-2	[1][4]
Molecular Formula	C ₈ H ₁₀ O ₄ Pb	[1][2]
IUPAC Name	lead(2+);2-methylprop-2-enoate	[1][4]
Synonyms	Lead methacrylate, Methacrylic acid lead salt	[1][5]
PubChem CID	61255	[1]

Table 2: Physicochemical Properties of **Lead(II) Methacrylate**

Property	Value	Source
Molecular Weight	377.36 g/mol	[1][2]
Appearance	Off-white powder	[1]
Purity	≥96%	[2]
Melting Point	62 °C	[1][5]
Boiling Point	160.5 °C at 760 mmHg	[5]
Solubility in H ₂ O	Not Available (N/A)	[1]
Exact Mass	378.034561 g/mol	[1]

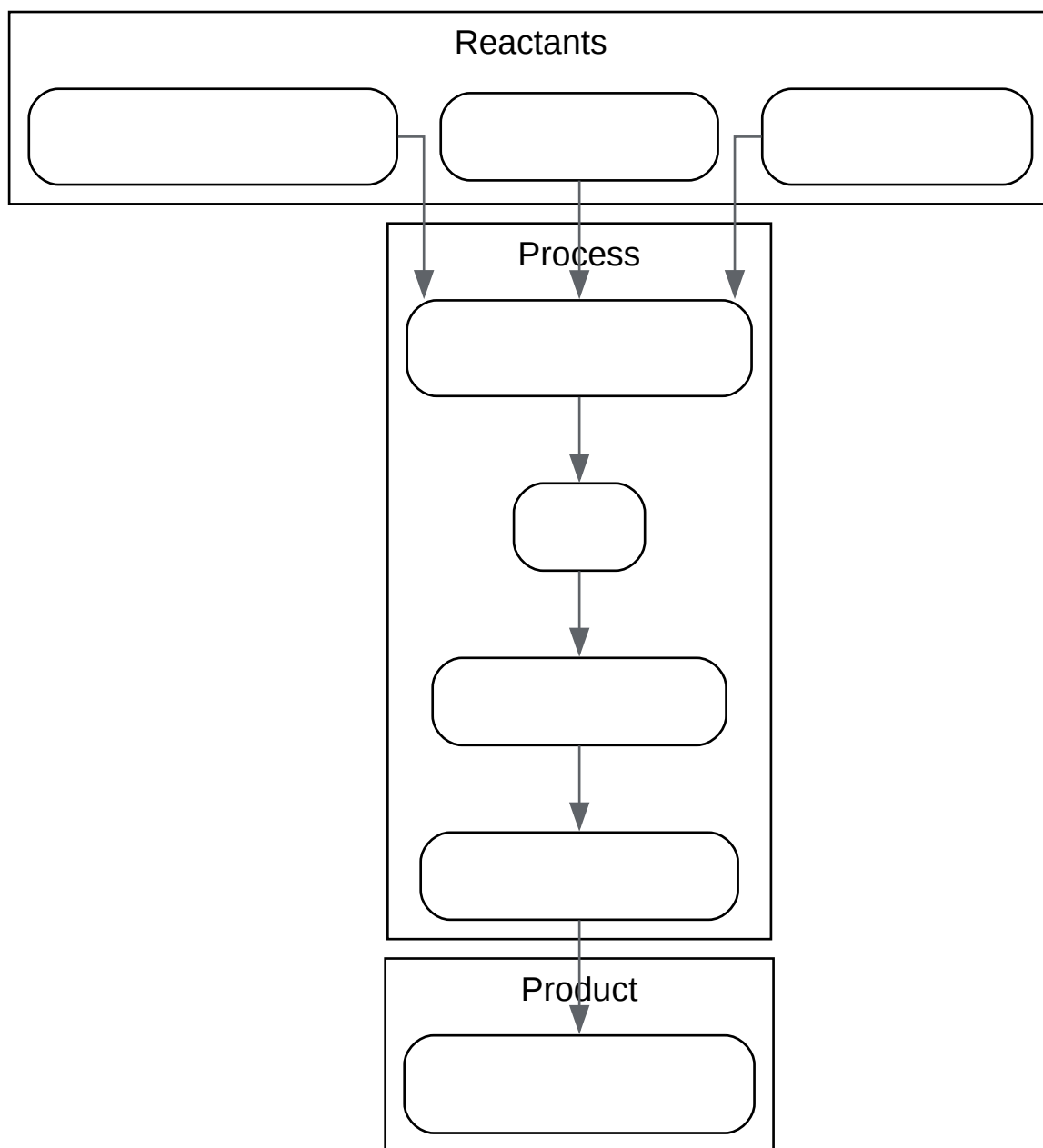
Experimental Protocols

2.1. Generalized Synthesis of **Lead(II) Methacrylate**

While a specific, detailed experimental protocol for the synthesis of **lead(II) methacrylate** is not readily available in the provided literature, a general method can be inferred from the synthesis of other metal methacrylates, such as copper(II) methacrylate.[6] The process typically involves the reaction of a lead salt with methacrylic acid.

Methodology:

- **Reactant Preparation:** A suitable lead(II) salt, such as basic lead(II) carbonate or lead(II) acetate, is chosen as the lead source. Methacrylic acid serves as the source of the methacrylate ligand.
- **Reaction:** The lead salt is dissolved or suspended in a suitable solvent, such as methanol.^[6]
- **Addition of Methacrylic Acid:** Methacrylic acid is added to the solution, typically in a stoichiometric ratio to the lead salt.
- **Stirring and Reaction:** The mixture is stirred at room temperature for several hours to allow the reaction to proceed to completion.^[6]
- **Isolation:** The resulting solution is filtered to remove any unreacted starting material or byproducts.
- **Crystallization:** The product, **lead(II) methacrylate**, is obtained by slow evaporation of the solvent, leading to the formation of crystals.^[6]
- **Purification:** The obtained solid is washed with a suitable solvent and dried under a vacuum.



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Caption: Generalized workflow for the synthesis of **Lead(II) Methacrylate**.

2.2. Adsorptive Removal of Lead(II) using Methacrylate-Based Hydrogels

Methacrylate-based polymers have been investigated for their capacity to adsorb and remove lead(II) ions from aqueous solutions.

Methodology:

- **Hydrogel Synthesis:** A copolymer hydrogel, such as poly(N,N-dimethylacrylamide-co-2-hydroxyethyl methacrylate), is synthesized via free-radical bulk copolymerization.^[7]
- **Characterization:** The resulting copolymer is characterized using techniques like ^1H and ^{13}C NMR and Raman spectroscopy to confirm its structure.^[7]
- **Adsorption Experiment:** A known mass of the hydrogel (e.g., 100 mg) is placed into lead(II) ion solutions of varying concentrations (e.g., 10 to 200 ppm).^[7] The lead ion solution is typically prepared by dissolving a lead salt like lead nitrate in deionized water.
- **Equilibration:** The samples are agitated for a set period to allow adsorption to reach equilibrium.
- **Quantification:** The hydrogel is removed, and the remaining concentration of Pb^{2+} in the supernatant is quantified using methods like UV-vis spectrophotometry or Inductively Coupled Plasma Mass Spectrometry (ICP-MS).^{[7][8]}

Health, Safety, and Toxicological Profile

Lead(II) methacrylate is a hazardous substance. The toxicity is primarily attributed to the lead(II) ion.

Table 3: Hazard Information for **Lead(II) Methacrylate**

Hazard Type	Code / Statement	Source
Signal Word	Danger	[1]
Hazard Statements	H302 (Harmful if swallowed), H332 (Harmful if inhaled), H360 (May damage fertility or the unborn child), H373 (May cause damage to organs through prolonged or repeated exposure), H410 (Very toxic to aquatic life with long lasting effects)	[1]
Hazard Codes	T (Toxic), N (Dangerous for the environment)	[1]
Transport Information	UN 2291 6.1/ PG III	[1]

Exposure to lead can impact multiple organ systems, including the nervous, renal, reproductive, and gastrointestinal systems.[9] Acute toxicity in adults has been observed at blood lead concentrations ranging from 50–300 µg/dL. In children, signs of encephalopathy have been noted at blood lead levels between 90–800 µg/dL, with gastrointestinal effects reported at levels of 60–450 µg/dL. There is no identified safe level of lead exposure.[10]

Applications and Relevance to Drug Development

The primary application of **lead(II) methacrylate** is in research and laboratory settings, particularly within the field of organometallics.[1] There is no direct evidence to suggest its use in drug development; its high toxicity profile makes it unsuitable for therapeutic applications.

However, related methacrylate polymers are explored in materials science for applications such as:

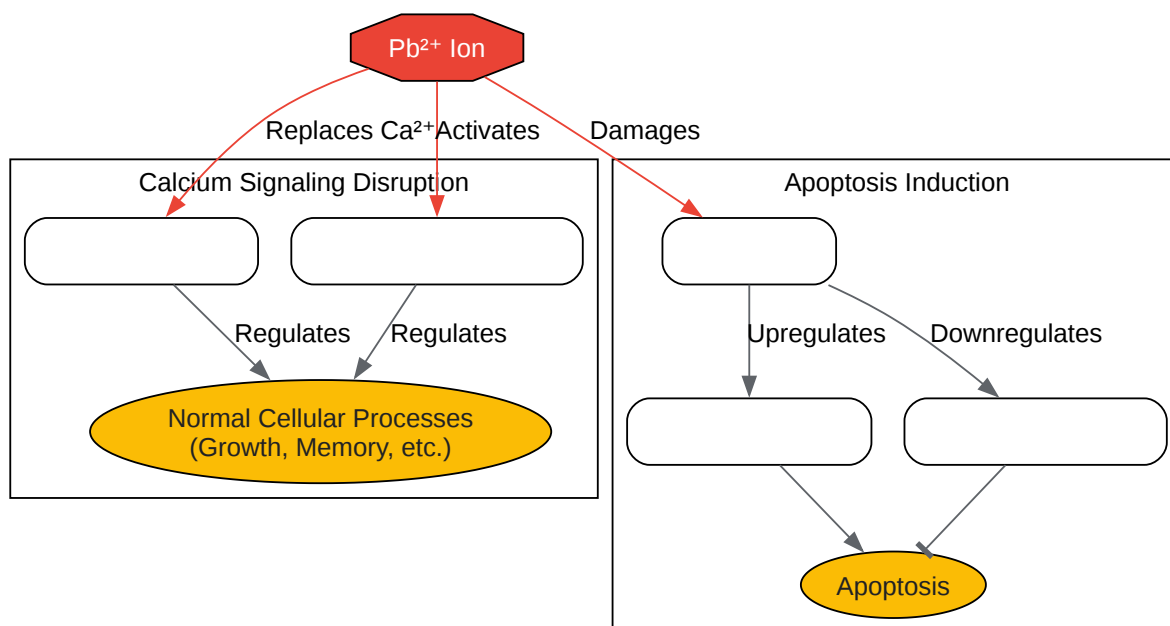
- **Heavy Metal Remediation:** As detailed in the experimental protocol, methacrylate-based hydrogels can be used for the adsorptive removal of lead(II) from water.[7][8][11]

- Radiation Shielding: Lead-containing acrylics, while not specifically methacrylate, are used for X-ray shielding.[9]

Mechanism of Toxicity: Interference with Cellular Signaling

The toxicity of the lead(II) ion (Pb^{2+}) stems from its ability to mimic and interfere with the function of essential divalent cations, particularly calcium (Ca^{2+}) and zinc (Zn^{2+}). This interference disrupts numerous fundamental cellular processes.

- Disruption of Calcium Signaling: Pb^{2+} can replace Ca^{2+} in calcium-binding proteins like Calmodulin (CaM).[12] CaM is a critical transducer in signaling pathways that govern memory, growth, and muscle contraction.[12] Pb^{2+} also interacts with and activates Protein Kinase C (PKC) at concentrations lower than those required for Ca^{2+} , leading to aberrant downstream signaling.[13]
- Induction of Apoptosis: Lead exposure can trigger the intrinsic (mitochondria-mediated) pathway of apoptosis. It affects mitochondrial permeability and alters the expression ratio of the pro-apoptotic protein Bax to the anti-apoptotic protein Bcl-2, favoring cell death.[13]
- Enzyme Inhibition: Pb^{2+} can inhibit zinc-dependent enzymes by displacing the native Zn^{2+} ion. A classic example is δ -aminolevulinic acid dehydratase (ALAD), where Pb^{2+} binds to the cysteine-rich active site but fails to activate the substrate, leading to enzyme inhibition.[12]



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Caption: Disruption of cellular signaling pathways by the Lead(II) ion.

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- To cite this document: BenchChem. [A Technical Guide to Lead(II) Methacrylate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b086146#cas-number-for-lead-ii-methacrylate]

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